

In-Depth Technical Guide: Safety and Handling of Oxypurinol-13C,15N2-1

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Compound of Interest

Compound Name: Oxypurinol-13C,15N2-1

Cat. No.: B565372

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and experimental considerations for **Oxypurinol-13C,15N2-1**, an isotopically labeled metabolite of Allopurinol. While a specific Safety Data Sheet (SDS) for this labeled compound is not readily available, the safety profile is expected to be analogous to its unlabeled counterpart, Oxypurinol, and the parent compound, Allopurinol. This document synthesizes available data to ensure safe laboratory practices and effective experimental design.

Compound Identification and Properties

Oxypurinol-13C,15N2-1 is a stable isotope-labeled version of Oxypurinol, the primary active metabolite of Allopurinol.^{[1][2]} It is utilized in research primarily as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.^{[1][2]}

Identifier	Value
Chemical Name	Oxypurinol-13C,15N2-1
CAS Number	1217036-71-9 ^{[3][4]}
Molecular Formula	C4(13C)H4N2(15N2)O2 ^[3]
Molecular Weight	155.09 g/mol ^{[3][4]}
Synonyms	Oxipurinol-13C,15N2-1 ^[1]

Hazard Identification and Safety Precautions

Based on the data for Allopurinol, **Oxypurinol-13C,15N2-1** should be handled as a pharmacologically active material. Occupational exposure may lead to physiological effects.[5]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: Ingestion of large amounts may be harmful.

Recommended Safety Precautions:

Precaution	Description
Engineering Controls	Use in a well-ventilated area, preferably with local exhaust ventilation.[6]
Personal Protective Equipment (PPE)	- Wear safety glasses with side shields or chemical splash goggles.[5]- Wear nitrile or other impervious gloves.[5]- Wear a lab coat.[5]- Respiratory protection is generally not required for standard laboratory operations but may be necessary for spill cleanup.[5]
Handling	Avoid all contact and inhalation of dust, mists, and vapors.[5] Avoid generating dust.[5]
Storage	Keep container tightly sealed in a cool, well-ventilated area.[6] Recommended storage at 4°C.[6] Store away from direct sunlight and sources of ignition.[6]

First Aid Measures

The following first aid measures are based on guidelines for Allopurinol and should be followed in case of exposure to **Oxypurinol-13C,15N2-1**.

Exposure Route	First Aid Protocol
Inhalation	Remove to fresh air. If breathing is difficult or discomfort persists, seek medical attention. [5] [7]
Skin Contact	Remove contaminated clothing. Rinse skin with water/shower. If irritation develops, get medical attention. [5] [7]
Eye Contact	Rinse with water. If irritation develops and persists, get medical attention. [5] [7]
Ingestion	Rinse mouth. If a large amount is ingested, call a poison control center immediately. [5]

Experimental Protocols and Applications

Oxypurinol-13C,15N2-1 is a critical tool in pharmacokinetic and bioanalytical studies of Allopurinol and Oxypurinol. Its primary application is as an internal standard in chromatographic assays to ensure accuracy and precision.[\[8\]](#)

Quantification of Allopurinol and Oxypurinol in Plasma by LC-MS/MS

This method is suitable for pharmacokinetic and bioequivalence studies.[\[8\]](#)

Sample Preparation:

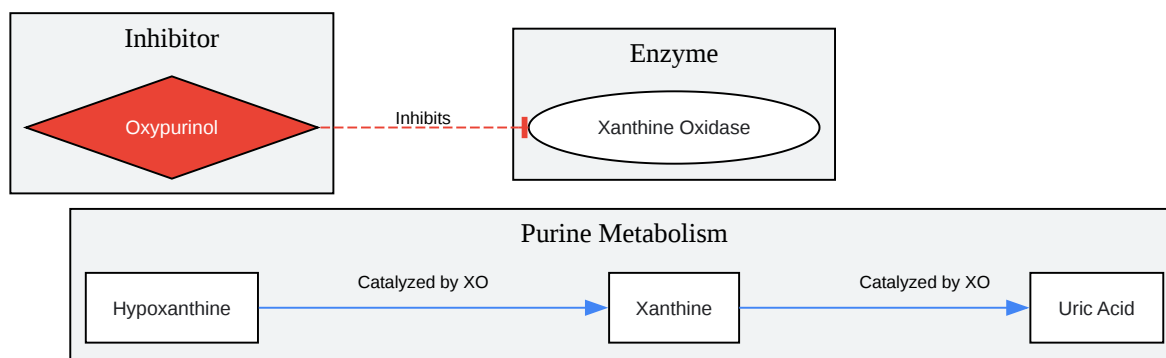
- To 100 µL of human plasma, add a known concentration of **Oxypurinol-13C,15N2-1** as the internal standard.[\[8\]](#)
- Perform protein precipitation or liquid-liquid extraction to isolate the analytes.
- Evaporate the organic layer and reconstitute the residue in the mobile phase.[\[8\]](#)

Chromatographic Conditions:

Parameter	Condition
Column	Standard C18 reversed-phase column[8]
Mobile Phase	0.02 M sodium acetate (pH 4.5)[8]
Flow Rate	1.0 mL/min[8]
Injection Volume	10 µL[8]
Detection	UV detection at 254 nm[8] or Mass Spectrometry
Monitoring (MS)	Use multiple reaction monitoring (MRM) to detect parent and product ions for both oxypurinol and the internal standard.[8]

Mechanism of Action and Signaling Pathway

Oxypurinol, the active metabolite of Allopurinol, is an inhibitor of xanthine oxidase.[1][2] This enzyme is crucial in the metabolic pathway of purines, catalyzing the oxidation of hypoxanthine to xanthine and then to uric acid. By inhibiting xanthine oxidase, Oxypurinol reduces the production of uric acid, which is the therapeutic mechanism for treating conditions like gout.[1][2]

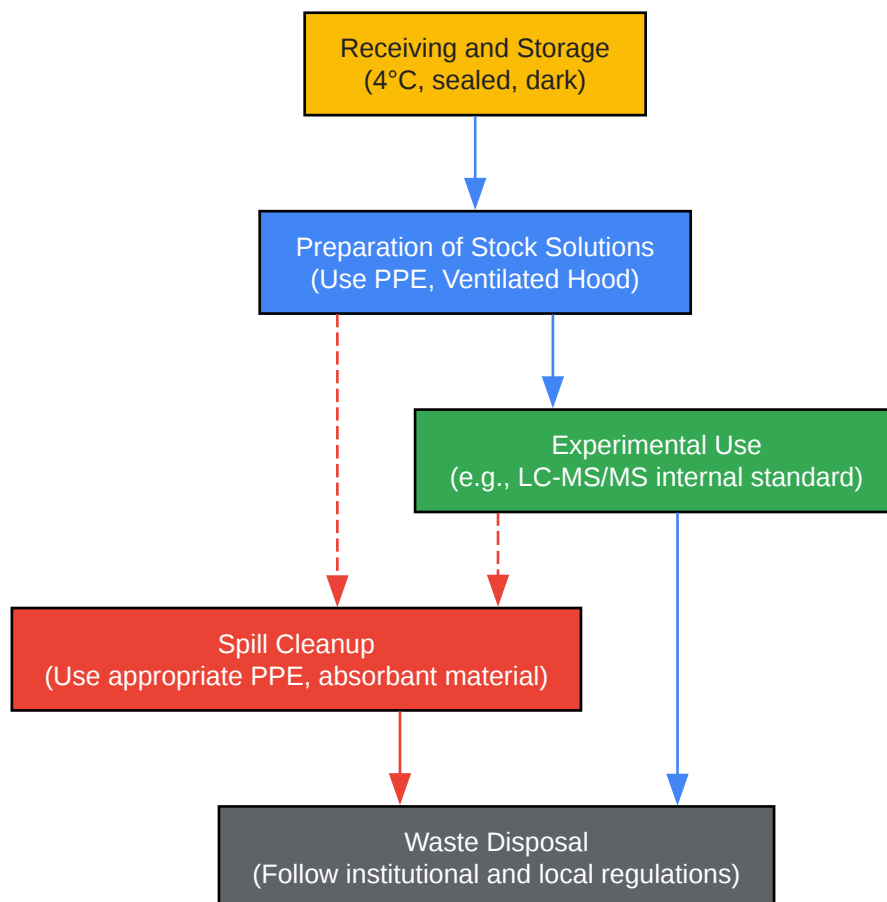


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Caption: Inhibition of Xanthine Oxidase by Oxypurinol.

Experimental Workflow: Safe Handling and Use

The following diagram outlines a safe workflow for handling **Oxypurinol-13C,15N2-1** in a laboratory setting, from receiving to disposal.



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Caption: Safe handling workflow for **Oxypurinol-13C,15N2-1**.

Spill and Disposal Procedures

Spill Response:

In the event of a spill, do not touch damaged containers or spilled material without appropriate protective clothing.[5] Avoid the generation of dust during cleanup.[5] Sweep or vacuum the

spillage and collect it in a suitable container for disposal.[5] Clean the surface thoroughly to remove any residual contamination.[5]

Waste Disposal:

Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. Avoid discharge into drains, water courses, or onto the ground.[5]

Disclaimer: This document is intended for informational purposes for research use only and is not a substitute for a formal Safety Data Sheet. It is crucial to consult the SDS for the parent compound, Allopurinol, and to conduct a thorough risk assessment before handling **Oxypurinol-13C,15N2-1**. All laboratory personnel should be trained in proper handling techniques and safety procedures.

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